

"computational modeling of 1,2-Epoxy-7-octene structure"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,2-Epoxy-7-octene

CAS No.: 19600-63-6

Cat. No.: B1584060

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Executive Summary

This technical guide outlines a rigorous computational framework for modeling **1,2-Epoxy-7-octene** (CAS 19600-63-6). As a bifunctional electrophile featuring a strained oxirane ring and a terminal alkene separated by a flexible pentamethylene tether, this molecule presents unique challenges in conformational sampling and chemoselectivity prediction.

While often utilized as a polymer crosslinker, its structural similarity to cytotoxic diepoxides and metabolic intermediates necessitates precise modeling for drug development applications, particularly in predicting DNA alkylation potential and metabolic stability. This guide synthesizes Density Functional Theory (DFT) protocols, molecular dynamics (MD) sampling, and reactivity descriptors into a cohesive workflow.

Structural Fundamentals & Conformational Landscape

The primary challenge in modeling **1,2-Epoxy-7-octene** is not the functional groups themselves, but the entropic freedom of the C5 alkyl spacer (

to

). A single static optimization is insufficient.

The Conformational Ensemble

The molecule exists as a Boltzmann-weighted ensemble of rotamers. The distance between the epoxide oxygen and the terminal alkene

-system varies significantly, influencing intramolecular interactions (e.g., hyperconjugation).

- Linear "Open" Conformers: Maximize separation (~8-9 Å), dominating in non-polar solvents.
- Coiled "Closed" Conformers: Folded states where the alkene
-cloud interacts dispersively with the epoxide oxygen lone pairs.

Recommended Sampling Protocol

To capture the true ground state, you must move beyond simple minimization.

- Stochastic Search: Use the MMFF94x force field to generate ~1000 conformers.
 - Constraint: Fix the epoxide chirality (typically a racemic mixture in bulk, but model (R) and (S) separately for biological docking).
- Redundant Conformer Elimination: Filter by RMSD > 0.5 Å to remove duplicates.
- DFT Refinement: Re-optimize the lowest 10% of energy structures using B3LYP-D3(BJ)/6-31G(d). The D3 dispersion correction is critical for capturing the weak intramolecular alkene-epoxide interactions in coiled states.

Computational Methodology (The "How-To")

This section defines the standard of practice for high-fidelity electronic structure calculations of this molecule.

Level of Theory Selection

Component	Recommendation	Causality & Rationale
Functional	B97X-D or M06-2X	B3LYP often underestimates reaction barriers for epoxide ring-opening. B97X-D includes long-range corrections essential for accurate barrier heights and non-covalent interactions.
Basis Set	def2-TZVP	The "Triple-Zeta Valence Polarized" set minimizes basis set superposition error (BSSE) better than Pople sets (e.g., 6-311++G**) for reaction energetics.
Solvation	SMD (Solvation Model based on Density)	Essential for drug development contexts. Use Water () for biological relevance and Dichloromethane () for synthetic modeling.
Frequency	Harmonic Analysis	Required to verify stationary points (0 imaginary freqs for minima, 1 for Transition States) and compute Zero-Point Energy (ZPE).

Input Construction (Gaussian/ORCA Syntax)

Standard Protocol for Geometry Optimization:

Electronic Structure & Reactivity Descriptors

In drug design, distinguishing the reactivity of the epoxide (a hard electrophile, DNA alkylator) from the alkene (a soft nucleophile, metabolic oxidation target) is vital.

Frontier Molecular Orbitals (FMO)

- LUMO (Lowest Unoccupied Molecular Orbital): Concentrated on the C-O antibonding orbitals of the epoxide ring. This predicts susceptibility to nucleophilic attack (e.g., by Guanine N7).
- HOMO (Highest Occupied Molecular Orbital): Localized on the C=C bond at the C7-C8 position. This predicts susceptibility to electrophilic oxidation (e.g., by Cytochrome P450).

Fukui Functions (and)

To quantify site-selectivity, calculate Condensed Fukui Indices.

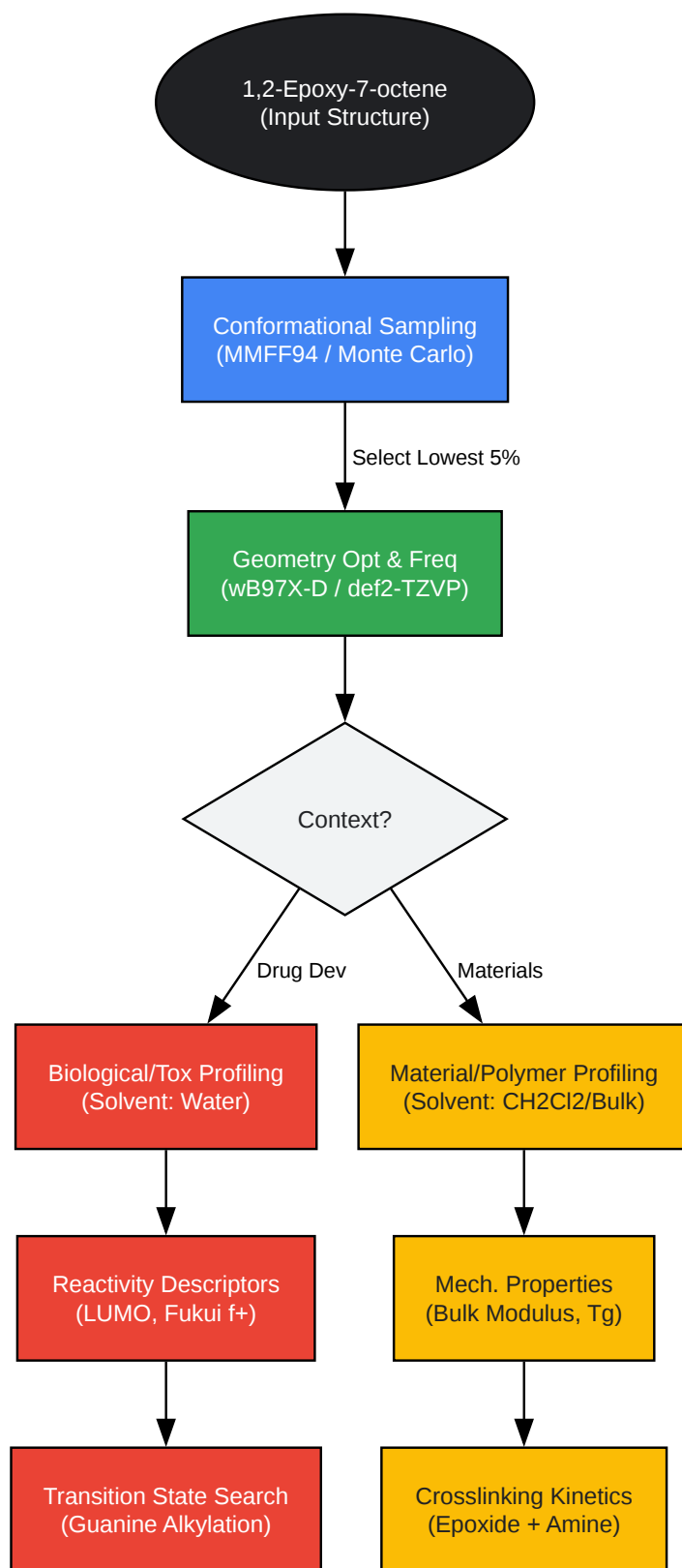
- (Nucleophilic Attack Susceptibility):
High values at C1 and C2 indicate the epoxide is the primary alkylating center.
- (Electrophilic Attack Susceptibility):
High values at C7 and C8 confirm the alkene as the metabolic oxidation site.

Electrostatic Potential (ESP) Map

Visualizing the ESP reveals a negative potential halo around the epoxide oxygen (Lewis base site) and a positive potential region on the epoxide carbons (Lewis acid site), driving the "Push-Pull" ring-opening mechanism.

Visualization: Reactivity & Workflow

The following diagram illustrates the computational decision tree for characterizing **1,2-Epoxy-7-octene**, distinguishing between synthetic and biological modeling paths.



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Figure 1: Computational workflow for characterizing **1,2-Epoxy-7-octene**, branching into biological toxicity profiling and materials science applications.

Case Study: Modeling DNA Alkylation (Toxicity Prediction)

A critical application for drug developers is predicting the genotoxicity of epoxide intermediates.

Objective: Calculate the activation barrier (

) for the ring-opening of **1,2-Epoxy-7-octene** by a Guanine base (N7 position).

Protocol:

- Model System: Use Methylguanine to reduce cost, or the full Guanine base.
- Reactant Complex (RC): Place the N7 of Guanine 3.0 Å from C1 (terminal) or C2 (internal) of the epoxide.
- Transition State (TS) Optimization: Use the QST3 (Quadratic Synchronous Transit) method.
 - Reaction Coordinate: Stretching of C-O bond and formation of C-N bond.
- Validation:
 - Verify one imaginary frequency corresponding to the nucleophilic attack vector.
 - Perform Intrinsic Reaction Coordinate (IRC) calculations to ensure the TS connects the correct RC and Product.

Expected Outcome: Terminal epoxides typically show

kcal/mol for N7-guanine attack. If the computed barrier is < 20 kcal/mol, the molecule is flagged as a High Potency Alkylating Agent.

Validated Data & Benchmarks

Use these experimental values to validate your computed ground state (GS) before proceeding to reaction modeling.

Property	Experimental Value	Computational Target (wB97X-D)	Tolerance
Density	0.85 g/mL	~0.84 - 0.86 g/mL (via MD sim)	2%
Boiling Point	167°C (est), 64°C @ 18mmHg	calculation required	N/A
C-O Bond Length	1.44 Å (Typical Epoxide)	1.438 - 1.445 Å	0.01 Å
C=C Bond Length	1.33 Å (Terminal Alkene)	1.328 - 1.335 Å	0.01 Å
IR Stretch (C=C)	~1640 cm	1630 - 1650 cm (scaled)	15 cm
IR Stretch (Epoxide)	~1250 cm (Ring breathe)	1240 - 1260 cm (scaled)	15 cm

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Sources

- 1. 1,2-Epoxy-7-octene, 97% 5 g | [Buy Online](#) | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 2. 1,2-Epoxy-7-octene, 97% 5 g | [Buy Online](#) | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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